

Thermodynamic properties of neon as a cryogenic refrigerant

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Compound of Interest

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An In-Depth Technical Guide to the Thermodynamic Properties of Neon as a Cryogenic Refrigerant

For: Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the thermodynamic properties of neon, focusing on its application as a cryogenic refrigerant. The information presented is intended to assist researchers, scientists, and professionals in the field of drug development in understanding and utilizing neon for low-temperature applications. The guide covers fundamental properties, detailed thermodynamic data, experimental methodologies for property determination, and key applications in scientific research.

Introduction to Neon as a Cryogen

Neon (Ne), a noble gas, is a colorless and odorless inert element.^{[1][2]} While widely recognized for its use in lighting, neon's cryogenic properties make it an invaluable refrigerant for achieving temperatures in the 25 K to 40 K range.^[3] In this temperature regime, it offers significant advantages over other cryogens. Liquid neon possesses a refrigerating capacity per unit volume that is over 40 times greater than that of liquid helium and more than three times that of liquid hydrogen.^{[4][5][6]} Its chemical inertness and non-flammability present a distinct safety advantage, particularly when compared to liquid hydrogen.^{[3][7]}

Despite its favorable properties, the primary factor limiting the widespread use of neon in cryogenics is its higher cost and lower abundance compared to helium and nitrogen.^[8] Neon is

present in the Earth's atmosphere at a concentration of about 18 parts per million and is commercially produced through the fractional distillation of liquefied air.[\[1\]](#)[\[4\]](#)

Core Thermodynamic Data

The utility of neon as a cryogenic refrigerant is defined by its fundamental thermodynamic properties. These values dictate the operational temperature range and efficiency of a cryogenic system.

Table 1: Fundamental Thermodynamic Points of Neon

This table summarizes the critical transition points for neon, which are foundational for any cryogenic application design.

Property	Value (K)	Value (°C)	Value (Pressure)
Normal Boiling Point	27.104 K [4]	-246.046 °C [4]	1 atm
Melting Point	24.56 K [2] [4]	-248.59 °C [2] [4]	1 atm
Triple Point	24.5561 K [9] [10]	-248.5939 °C [9]	43.332 kPa / 0.42765 atm [9]
Critical Temperature	44.40 K [11] [12]	-228.75 °C [11] [13]	N/A
Critical Pressure	N/A	N/A	2.76 MPa / 27.2 atm [11] [13]

Table 2: Properties of Saturated Liquid Neon (at Normal Boiling Point)

These properties are crucial for calculations involving heat transfer and fluid dynamics in the liquid phase.

Property	Value	Units
Density	1207 [5] [6]	kg/m ³
Heat of Vaporization	1.71 - 1.75 [10] [14]	kJ/mol

Table 3: Selected Properties of Gaseous Neon at 100 kPa

This table provides temperature-dependent properties for gaseous neon, essential for designing and modeling heat exchangers and other components in a refrigeration cycle.

Temperature (K)	Density (kg/m ³)	Specific Heat (J/kg·K)	Thermal Conductivity (W/m·K)	Dynamic Viscosity (μPa·s)
100	2.42	1030[14]	0.0223[15]	14.4[16]
200	1.21	1030[14]	0.0376[15]	24.1[16]
300	0.81	1030[14]	0.0498[15]	31.9[16]
400	0.61	1030[14]	0.0603[15]	38.6[16]

Note: Specific heat for the monatomic gas is relatively constant over this temperature range. Density is calculated using the ideal gas law for this table.

Experimental Determination of Thermodynamic Properties

The precise measurement of thermodynamic properties at cryogenic temperatures requires specialized experimental techniques. The data presented in this guide are derived from established methodologies.

- **Vapor-Pressure and Triple-Point Measurement:** The boiling point, triple point, and vapor pressure curve are determined by containing a highly pure sample of neon in a sealed cell and measuring the pressure at precisely controlled temperatures. The triple point of neon (24.5561 K) is a defining fixed point in the International Temperature Scale of 1990 (ITS-90), highlighting its importance and the precision with which it can be realized using triple-point cells.[9][10]
- **Density Measurement:** The density of liquid and gaseous neon is determined using various methods, including archival and pycnometry techniques, where a known volume is filled with the fluid and the mass is precisely measured. For calculating properties across a wide range

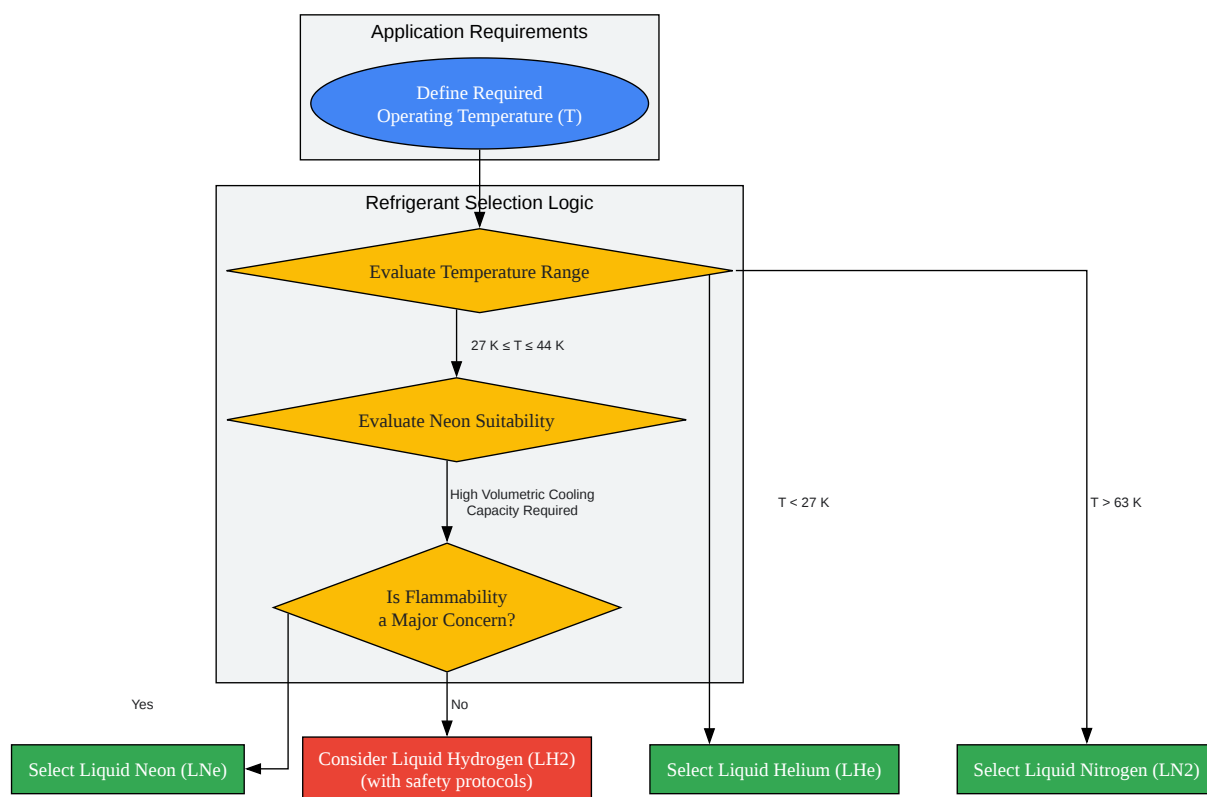
of conditions, experimental data are used to fit and validate fundamental equations of state.
[17]

- **Calorimetry:** Properties such as specific heat capacity and the latent heat of vaporization are measured using calorimetry. This involves adding a known quantity of heat to a sample of neon and precisely measuring the resulting temperature change or the amount of substance that undergoes a phase transition.
- **Viscosity Measurement:** The viscosity of neon gas has been determined using capillary-flow viscometers.[18] In this method, a steady flow of gas is maintained through a capillary tube of known dimensions. The absolute viscosity is derived from the measured pressure drop across the capillary as a function of the flow rate.[18]
- **Thermal Conductivity Measurement:** The transient hot-wire technique is a common method for measuring the thermal conductivity of fluids. A thin wire submerged in the fluid is electrically heated for a short period, and the rate of temperature rise is measured. The thermal conductivity is then calculated from the temperature response over time.

Application and Selection Workflow

Neon is the preferred refrigerant for a variety of specialized applications due to its unique temperature range and properties. Applications include cooling high-temperature superconducting magnets, infrared detectors for missiles, and sensitive electronic devices to reduce thermal noise.[3][7][19] It is also used in high-energy physics research in bubble chambers for particle detection.[3]

The selection of a cryogenic refrigerant is a logical process based on the specific requirements of the application. The following diagram illustrates a simplified workflow for choosing an appropriate cryogen, highlighting the conditions under which neon is an optimal choice.



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Fig 1. Decision workflow for cryogenic refrigerant selection.

Conclusion

Neon stands out as a high-performance cryogenic refrigerant with exceptional volumetric cooling capacity and inherent safety as an inert gas. Its primary domain of application is the 25 K to 40 K temperature range, bridging the gap between the colder liquid helium and the warmer, more common liquid nitrogen. While its higher cost necessitates careful consideration of application-specific needs and budgets, its unique thermodynamic properties make it an indispensable tool for advanced research, particularly in fields requiring the cooling of sensitive electronics, superconducting devices, and specialized scientific instruments. This guide provides the foundational data and context for professionals to effectively evaluate and implement neon in their cryogenic systems.

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